

Thermophysical Profiling of 4-Chloro-2-hydroxy-3-methylbenzaldehyde: Phase Transition Mechanics

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Compound of Interest

Compound Name: 4-Chloro-2-hydroxy-3-methylbenzaldehyde

CAS No.: 55289-23-1

Cat. No.: B2360737

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Target Audience: Researchers, Analytical Chemists, and Drug Development Professionals

Document Type: Technical Guide & Analytical Whitepaper

Executive Summary

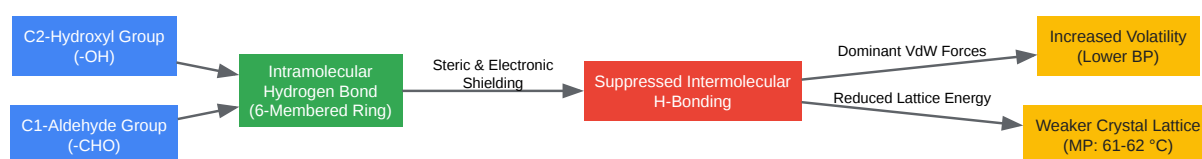
4-Chloro-2-hydroxy-3-methylbenzaldehyde (CAS: 55289-23-1) is a tetra-substituted salicylaldehyde derivative utilized as a highly functionalized building block in active pharmaceutical ingredient (API) synthesis. Understanding its exact thermophysical properties—specifically its melting point and boiling point—is critical for designing robust crystallization, distillation, and storage workflows.

This whitepaper dissects the structural thermodynamics dictating the phase transitions of this molecule. We provide a mechanistic explanation of its relatively low melting point (61–62 °C)[1] and outline self-validating experimental protocols for accurately measuring its melting and boiling points without inducing thermal degradation.

Structural Thermodynamics & Causality

The thermophysical behavior of **4-chloro-2-hydroxy-3-methylbenzaldehyde** is not merely a function of its molecular weight (170.59 g/mol) [2], but is heavily dictated by its specific substitution pattern:

- Intramolecular Hydrogen Bonding:** The proximity of the C2-hydroxyl group to the C1-aldehyde group facilitates the formation of a highly stable, six-membered intramolecular hydrogen-bonded ring. This thermodynamic "locking" of the hydroxyl proton drastically reduces its availability to participate in intermolecular hydrogen bonding networks.
- Melting Point Causality:** Because intermolecular hydrogen bonding is suppressed, the solid-state crystal lattice energy is primarily governed by weaker van der Waals dispersion forces (augmented by the polarizable C4-chlorine atom) and dipole-dipole interactions. Consequently, the compound exhibits a relatively low melting point of 61–62 °C [1]. Isomers lacking this ortho-relationship (e.g., para-hydroxybenzaldehydes) typically exhibit melting points exceeding 110 °C due to extensive intermolecular polymeric networks.
- Boiling Point Causality:** The suppression of intermolecular hydrogen bonding also increases the compound's volatility relative to non-ortho isomers. However, the substantial molecular weight and the heavy halogen atom elevate the absolute boiling point. At standard atmospheric pressure (760 Torr), the boiling point is predicted to exceed 250 °C. Because heavily substituted salicylaldehydes are prone to thermal degradation and oxidation at elevated temperatures, the boiling point is rarely measured at 1 atm; instead, it must be determined via vacuum distillation.



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Caption: Causality of thermophysical properties driven by intramolecular hydrogen bonding.

Quantitative Physicochemical Data

The following table summarizes the core thermophysical and structural data for the compound, serving as the baseline for analytical validation.

Property	Value	Causality / Note
IUPAC Name	4-chloro-2-hydroxy-3-methylbenzaldehyde	Standard nomenclature[2]
CAS Number	55289-23-1	Unique identifier[1]
Molecular Weight	170.59 g/mol	Contributes to high baseline boiling point[2]
Physical State (25 °C)	Solid (Powder)	Maintained by VdW and dipole interactions[1]
Melting Point	61 – 62 °C	Depressed by intramolecular H-bonding[1]
Boiling Point (760 Torr)	> 250 °C (Extrapolated)	Requires vacuum distillation to prevent degradation

Self-Validating Experimental Methodologies

To ensure absolute scientific integrity, the determination of thermophysical properties must not rely on single-point visual observations. The following protocols are designed as self-validating systems, explaining why specific experimental choices are made.

Protocol 1: High-Precision Melting Point Determination via DSC

While standard capillary methods (e.g., USP <741>) provide a visual melting range, Differential Scanning Calorimetry (DSC) is employed to quantify the exact onset temperature and enthalpy of fusion. This provides a self-validating measure: the onset temperature confirms the identity, while the peak shape validates crystalline purity.

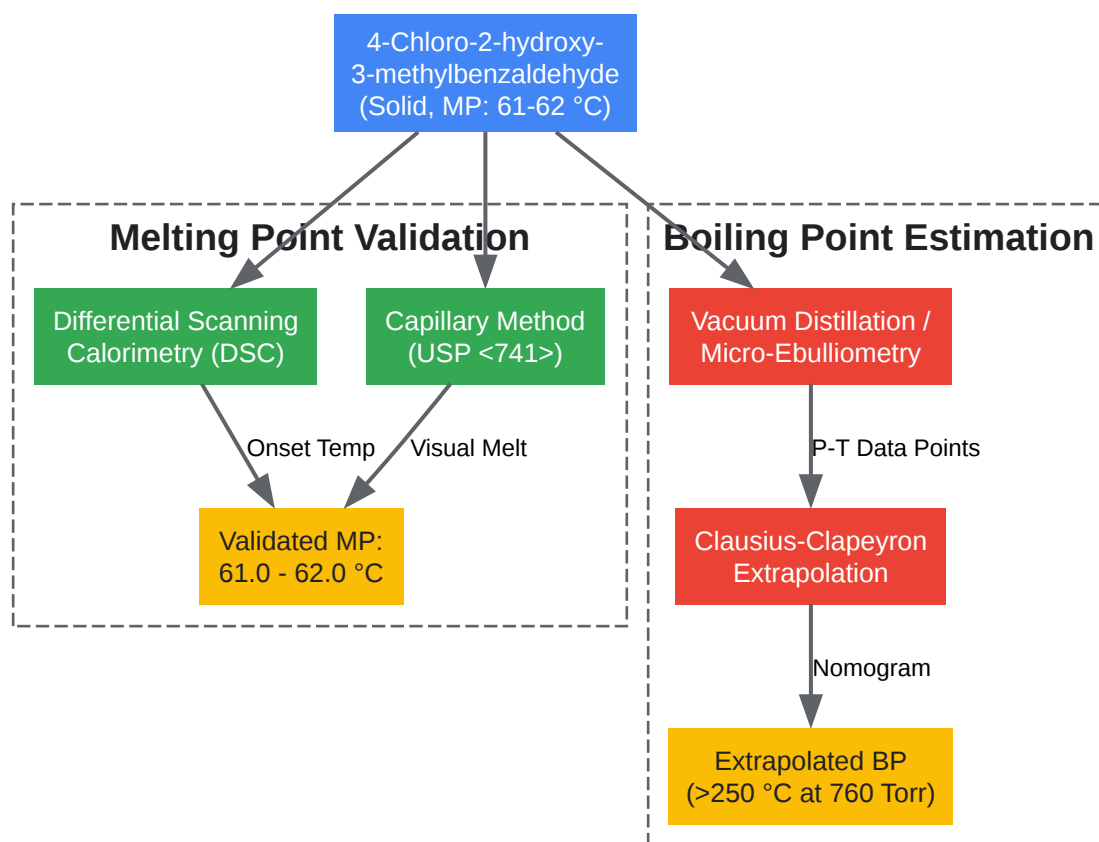
- **Sample Preparation:** Accurately weigh 2.0–5.0 mg of **4-chloro-2-hydroxy-3-methylbenzaldehyde** into a standard aluminum DSC pan. Crimp seal the pan to ensure optimal thermal contact and prevent sublimation prior to melting.
- **Atmosphere Control:** Purge the DSC cell with high-purity dry nitrogen at a flow rate of 50 mL/min. Causality: This prevents oxidative degradation of the sensitive aldehyde group during the heating cycle.
- **Thermal Program:** Equilibrate the sample at 25 °C. Initiate a linear heating ramp at a precise rate of 10 °C/min up to 100 °C.
- **Data Acquisition & Validation:** Record the heat flow (W/g). The true melting point is determined by the extrapolated onset temperature of the endothermic melting peak, not the peak maximum. A sharp peak with an onset at 61.0–62.0 °C validates both the identity and high purity of the crystal lattice^[1]. A broadened peak mathematically indicates polymorphic contamination or impurities.

Protocol 2: Boiling Point Estimation via Vacuum Micro-Ebulliometry

At atmospheric pressure (760 Torr), the elevated boiling point risks thermal degradation (decarbonylation or oxidation). Micro-ebulliometry under reduced pressure prevents decomposition, allowing for the back-calculation of the standard boiling point.

- **Apparatus Assembly:** Load 10 mL of the liquefied compound into a Swietoslawski micro-ebulliometer connected to a high-vacuum manifold equipped with a precision capacitance manometer.
- **Pressure Calibration:** Set the system pressure to a stable reduced pressure (e.g., 20 Torr). Causality: Lowering the pressure bypasses the thermal decomposition threshold of the molecule.
- **Thermal Equilibration:** Apply controlled heating using a mantle. Allow the liquid to reflux until the condensation ring stabilizes exactly at the platinum resistance thermometer (PRT).
- **Multi-Point Data Collection:** Record the steady-state boiling temperature at 20 Torr. Repeat the stabilization and measurement at 30, 40, and 50 Torr.

- Self-Validating Extrapolation: Plot the natural logarithm of pressure ($\ln P$) against the inverse of temperature ($1/T$). A strictly linear correlation validates that the sample remained thermodynamically stable (undecomposed) during the experiment. Use the Clausius-Clapeyron equation to extrapolate the theoretical boiling point at 760 Torr.



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Caption: Workflow for thermophysical property validation of **4-chloro-2-hydroxy-3-methylbenzaldehyde**.

References

- United States Pharmacopeia (USP). "USP <741> Melting Range or Temperature". USP-NF. [\[Link\]](#)
- United States Pharmacopeia (USP). "USP <721> Distilling Range". USP-NF. [\[Link\]](#)

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Sources

- [1. 4-chloro-2-hydroxy-3-methylbenzaldehyde | 55289-23-1 \[sigmaaldrich.com\]](#)
- [2. fluorochem.co.uk \[fluorochem.co.uk\]](#)
- To cite this document: BenchChem. [Thermophysical Profiling of 4-Chloro-2-hydroxy-3-methylbenzaldehyde: Phase Transition Mechanics]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2360737/docs#thermophysical-profiling-of-4-chloro-2-hydroxy-3-methylbenzaldehyde-phase-transition-mechanics\]](https://www.benchchem.com/product/b2360737/docs#thermophysical-profiling-of-4-chloro-2-hydroxy-3-methylbenzaldehyde-phase-transition-mechanics)

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